

Diglycerol: A Technical Guide on CAS Number and Safety Data

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Compound of Interest

Compound Name: *Diglycerol*

Cat. No.: B7805268

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical identity and safety profile of **diglycerol**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals involved in drug development and various industrial applications.

Chemical Identification and Properties

Diglycerol, also known as diglycerin, is a polyol that consists of two glycerol molecules linked by an ether bond. It is commonly available as a mixture of isomers. The most frequently cited CAS numbers for **diglycerol** are 627-82-7 and 59113-36-9.[\[1\]](#)[\[2\]](#)[\[3\]](#) These numbers are often used interchangeably in commercial and scientific literature to refer to this isomeric mixture.

The physical and chemical properties of **diglycerol** are summarized in the table below, providing a clear comparison of its key characteristics.

| Property | Value | Source(s) |
|---------------------|---|-----------|
| Chemical Formula | C6H14O5 | [1][2][4] |
| Molecular Weight | 166.17 g/mol | [4][5] |
| Appearance | Colorless to light yellow, viscous liquid | [1][6] |
| Density | Approx. 1.28 g/cm ³ at 20°C | [6][7] |
| Boiling Point | 265°C | [4] |
| Flash Point | 240°C | [4][8] |
| Water Solubility | Soluble (1000 g/L at 20°C) | [1][6] |
| Log K _{ow} | -2.5 at 20°C | [1] |

Toxicological and Safety Data

Diglycerol is characterized by a low level of acute toxicity.[1] The following table summarizes the available quantitative toxicity data.

| Toxicity Endpoint | Value | Species | Guideline | Source(s) |
|-------------------------------|--------------|---------|-----------|-----------|
| Acute Oral LD ₅₀ | > 5000 mg/kg | Rat | OECD 401 | [1] |
| Acute Dermal LD ₅₀ | > 18.7 g/kg | Rabbit | OECD 402 | [1] |

Safety assessments indicate that **diglycerol** is not an acute skin or eye irritant, nor is it a skin sensitizer.[1] However, some safety data sheets (SDS) recommend avoiding contact with skin and eyes and may classify it as causing mild skin and eye irritation under GHS guidelines.[7][8]

Experimental Protocols

The acute toxicity data presented above were generated following standardized OECD guidelines. Below are detailed methodologies for these key experiments.

OECD Guideline 401: Acute Oral Toxicity

The acute oral toxicity study for **diglycerol** was conducted in Sprague Dawley rats. The objective of this test is to determine the short-term adverse effects of a substance following a single oral administration.[4]

Methodology:

- Animal Selection: Young, healthy adult rodents (in this case, 5 male and 5 female Sprague Dawley rats) are used.[1]
- Fasting: Animals are fasted overnight prior to administration of the test substance.[4]
- Dose Administration: A single dose of 5,000 mg/kg of **diglycerol** was administered to the animals via gavage.[1][4]
- Observation Period: The animals are observed for a period of 14 days.[1][4]
- Parameters Monitored: Observations include mortality, clinical signs of toxicity, changes in body weight, and food consumption at specified intervals (e.g., 1, 7, and 14 days post-treatment).[1]
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period to identify any pathological changes.[1][4]

In the study cited, no mortalities or clinical signs of toxicity were observed at the tested dose.[1]

OECD Guideline 402: Acute Dermal Toxicity

The acute dermal toxicity of a related compound, glycerin, was evaluated in albino rabbits to fill data gaps for **diglycerol**, based on structural similarity.[1] This test assesses the adverse effects of a single dermal exposure.[1][6]

Methodology:

- Animal Selection: Healthy young adult animals (in this case, 6 male albino rabbits) with intact skin are used.[1]

- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[5]
- Application of Test Substance: The test substance is applied uniformly over an area that is approximately 10% of the total body surface area. The application site is then covered with a porous gauze dressing.[6]
- Exposure Period: The substance is held in contact with the skin for a 24-hour period.[1][6]
- Observation Period: Animals are observed for 14 days for signs of toxicity and mortality. Body weight is recorded weekly.[6]
- Necropsy: At the conclusion of the study, all animals undergo a gross necropsy.[6]

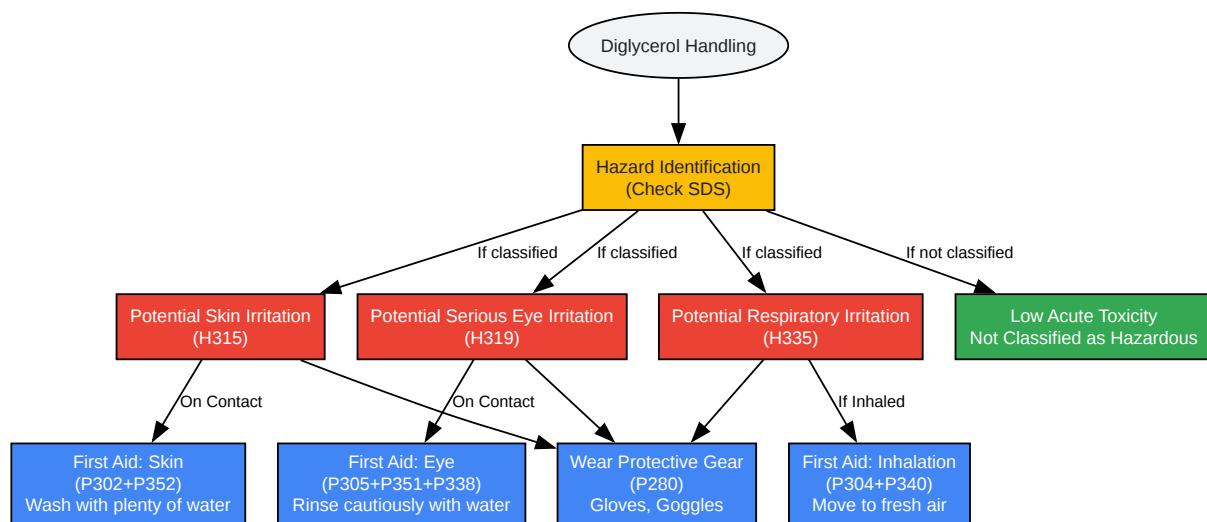
The study on glycerin reported no mortality or adverse clinical or gross pathological findings at doses up to 18.7 g/kg.[1]

Safety, Handling, and Hazard Management

Based on available Safety Data Sheets, proper handling of **diglycerol** involves standard laboratory safety practices.

Hazard Identification and Response

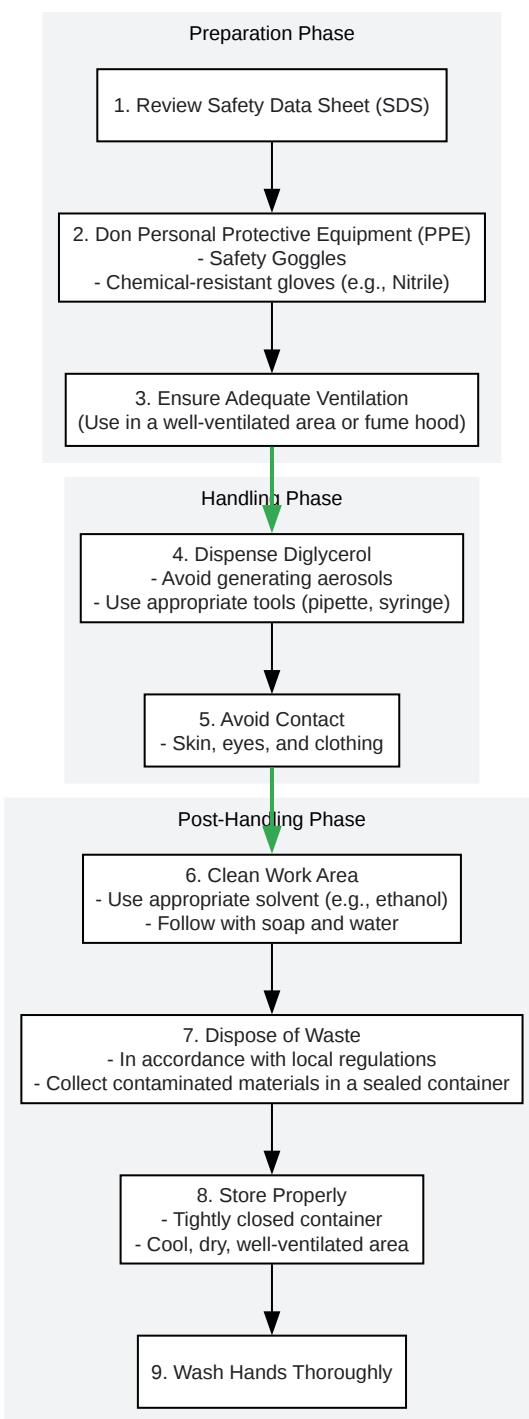
The following diagram illustrates the logical flow for identifying and responding to potential hazards associated with **diglycerol** based on GHS classifications.

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Hazard Identification and Response Workflow

Safe Handling Experimental Workflow

The diagram below outlines a standard workflow for the safe handling of **diglycerol** in a laboratory setting.



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Safe Handling Workflow for **Diglycerol**

Key Handling and Storage Recommendations:

- Engineering Controls: Handle in a well-ventilated place.[4][7] Ensure eyewash stations and safety showers are accessible.[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[4]
 - Skin Protection: Wear suitable protective clothing and chemical-resistant gloves.[4][7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7] Keep away from incompatible materials such as strong oxidizing agents.[6]
- Spill and Disposal: In case of a spill, collect the material using an inert absorbent and place it in a suitable, closed container for disposal.[4][7] Dispose of contents and container in accordance with local, state, and federal regulations.

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